

# AC-24,055: Application Notes and Protocols for Crop Protection Research

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## Compound of Interest

Compound Name: AC-24,055

Cat. No.: B1666484

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## Introduction

**AC-24,055** is a triazene-based chemical entity that has demonstrated significant potential as a crop protection agent, primarily functioning as an insect antifeedant. This document provides detailed application notes and experimental protocols for researchers and professionals engaged in the evaluation and development of **AC-24,055** and similar compounds for agricultural applications. The information compiled herein is based on available scientific literature and is intended to guide further research and development.

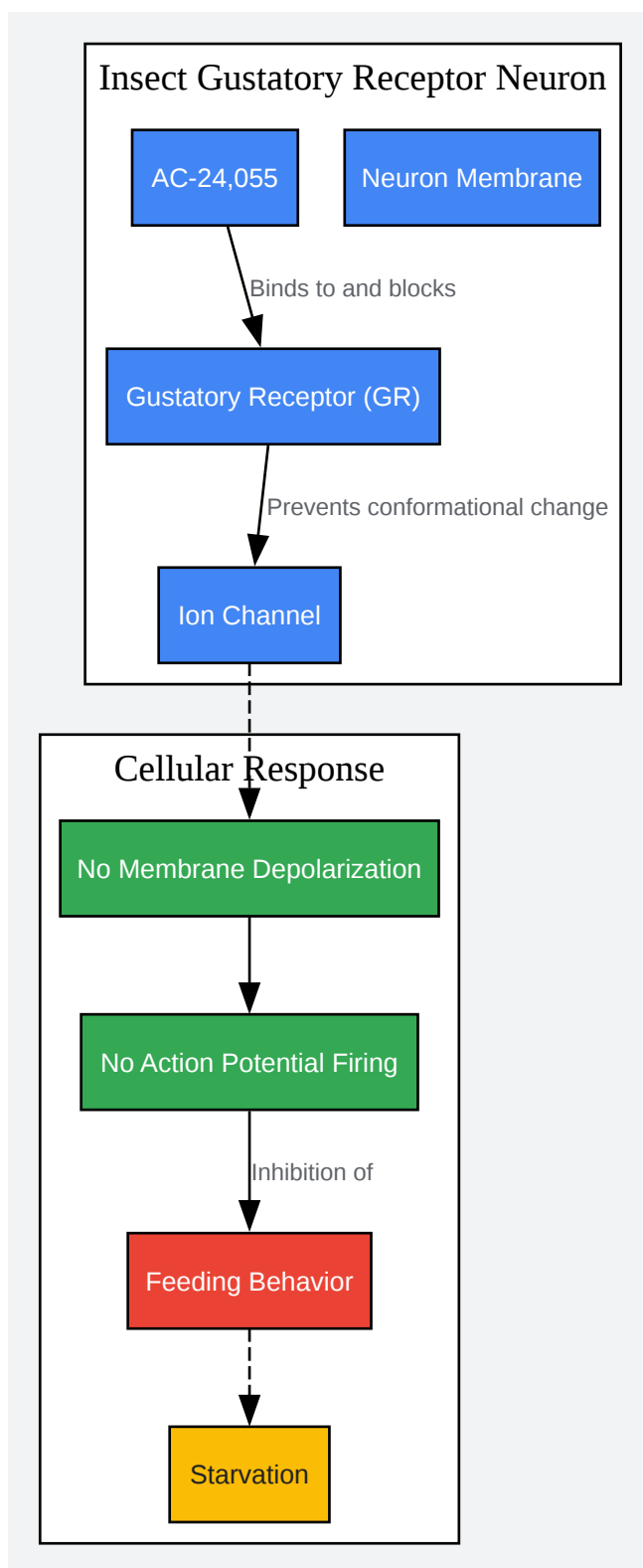
## Chemical and Toxicological Profile

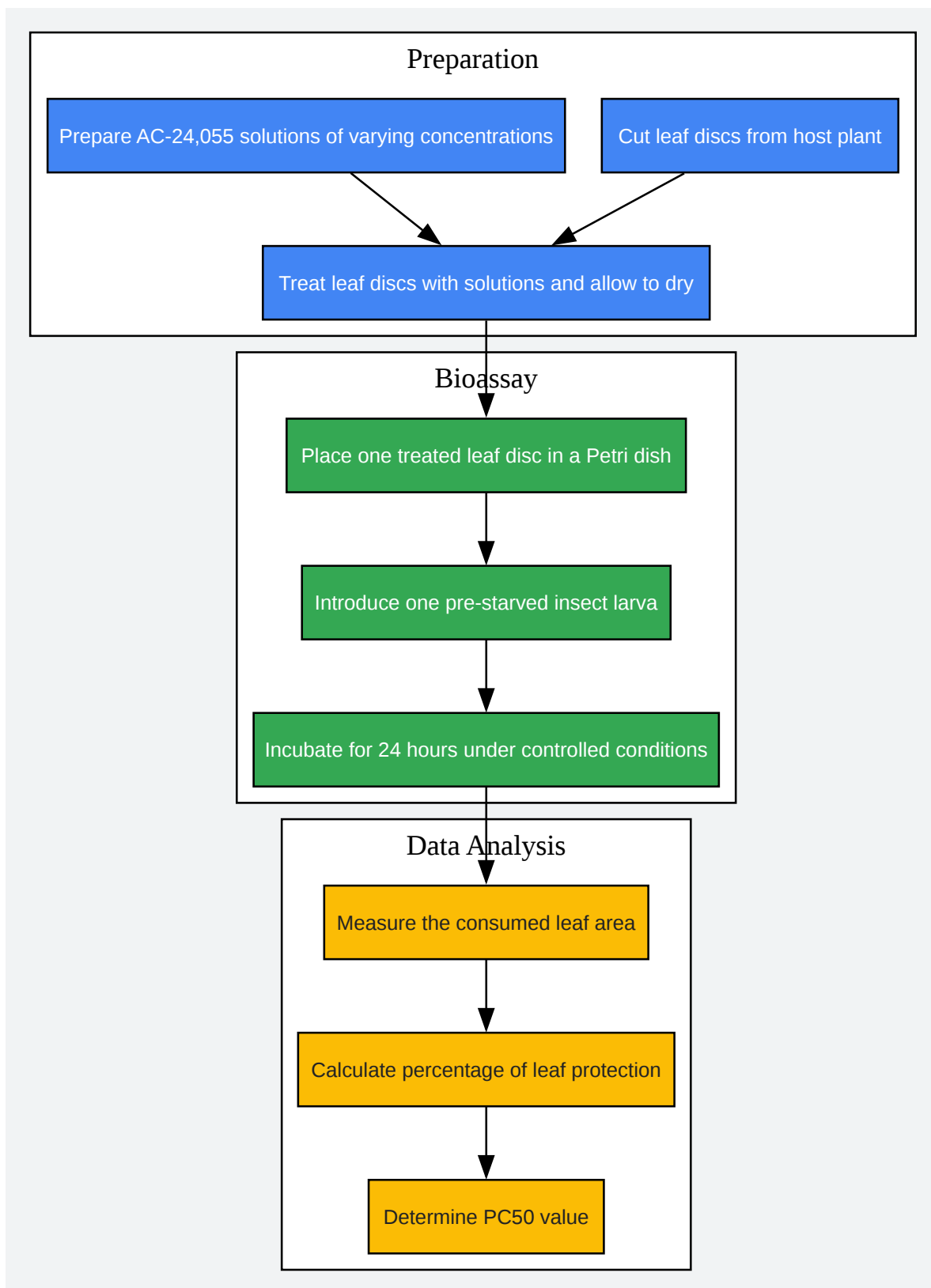
Property	Value	Reference
Chemical Name	N-(4-(3,3-dimethyl-1-triazenyl)phenyl)acetamide	[1]
Molecular Formula	C <sub>10</sub> H <sub>14</sub> N <sub>4</sub> O	[1]
Mode of Action	Antifeedant, Gustatory Receptor Inhibitor	[2][3]
Oral LD50 (Rat)	510 mg/kg	[1]
Dermal LD50 (Rabbit)	1400 mg/kg	[1]

## Mechanism of Action

**AC-24,055** acts as a feeding deterrent for a range of chewing insects.[2][3] The primary mode of action is the inhibition of gustatory (taste) receptors located in the mouthparts of susceptible insects.[2] By blocking these receptors, **AC-24,055** prevents the insect from recognizing the treated plant material as a viable food source. This disruption in feeding behavior ultimately leads to starvation and mortality of the pest.[2] The compound has been noted to be odorless and tasteless, suggesting its action is not as a repellent but as a true feeding inhibitor.[3] While the precise signaling cascade at the molecular level for triazene-based antifeedants is not extensively detailed in the available literature, a hypothetical pathway can be proposed based on the general understanding of insect gustatory receptor function.

## Hypothetical Signaling Pathway of Gustatory Receptor Inhibition





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## References

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